

Domperidone-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Domperidone-d6

Cat. No.: B588569

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This technical guide provides an in-depth overview of **Domperidone-d6**, a deuterated analog of Domperidone, widely utilized as an internal standard in bioanalytical studies. This document outlines its core physicochemical properties, a detailed experimental protocol for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods, and a visual representation of the analytical workflow.

Core Data Presentation

The fundamental properties of **Domperidone-d6** are summarized in the table below, providing a quick reference for researchers.

Parameter	Value	References
CAS Number	1329614-18-7	[1][2][3]
Molecular Formula	C ₂₂ H ₁₈ D ₆ ClN ₅ O ₂	[2][3]
Molecular Weight	431.95 g/mol	[1][2][3]
Appearance	White solid	[1]
Application	Labeled internal standard for the quantification of Domperidone by GC- or LC-mass spectrometry.	[4]
Storage	2-8°C	[1]

Experimental Protocol: Quantification of Domperidone in Human Plasma using LC-MS/MS

The following is a representative, detailed methodology for the determination of domperidone in human plasma, employing **Domperidone-d6** as an internal standard. This protocol is synthesized from established bioanalytical methods.

1. Materials and Reagents

- Domperidone reference standard
- **Domperidone-d6** (internal standard)
- HPLC-grade methanol, acetonitrile, and water
- Formic acid
- Human plasma (with anticoagulant, e.g., K₂EDTA)

2. Preparation of Stock and Working Solutions

- Domperidone Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of Domperidone in 10 mL of methanol.
- **Domperidone-d6** Stock Solution (1 mg/mL): Accurately weigh and dissolve 1 mg of **Domperidone-d6** in 1 mL of methanol.
- Working Solutions: Prepare serial dilutions of the Domperidone stock solution with a 50:50 methanol:water mixture to create calibration standards and quality control (QC) samples at various concentrations.
- Internal Standard Working Solution (e.g., 100 ng/mL): Dilute the **Domperidone-d6** stock solution with the same diluent.

3. Sample Preparation

- To 100 μ L of plasma sample (calibration standard, QC, or unknown), add 20 μ L of the **Domperidone-d6** internal standard working solution.
- Vortex mix for 30 seconds.
- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex mix for 2 minutes.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Transfer to an autosampler vial for LC-MS/MS analysis.

4. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Conditions

- LC System: A high-performance liquid chromatography system.
- Column: A C18 analytical column (e.g., 50 x 2.1 mm, 1.8 μ m).

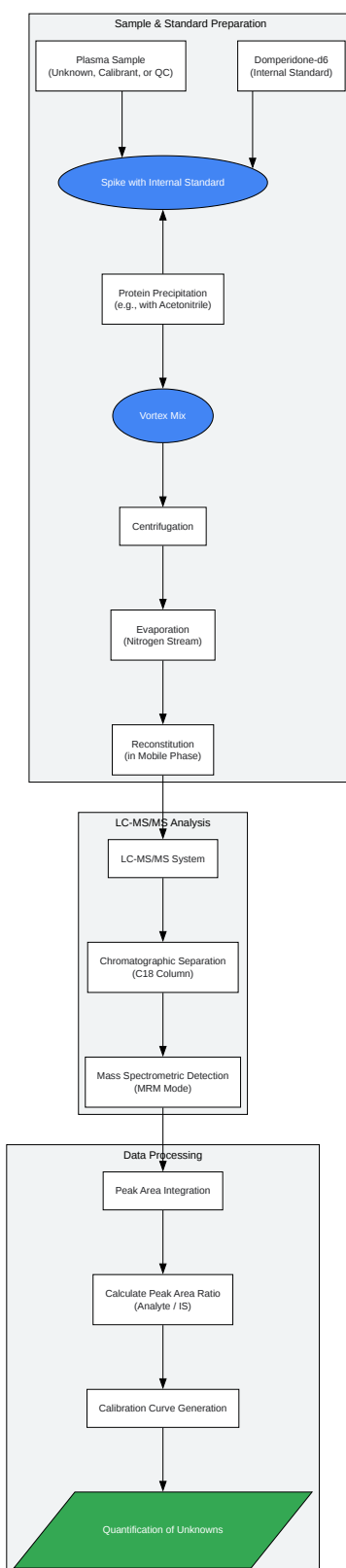
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- MRM Transitions:
 - Domperidone: m/z 426.2 \rightarrow 175.1
 - **Domperidone-d6**: m/z 432.2 \rightarrow 175.1 (Note: The precursor ion reflects the addition of 6 Daltons from deuterium labeling, while the product ion may be the same as the unlabeled compound if the deuterium atoms are not in the fragmented portion).

5. Data Analysis

- Quantification is based on the ratio of the peak area of Domperidone to the peak area of the internal standard (**Domperidone-d6**).
- A calibration curve is constructed by plotting the peak area ratio against the concentration of the calibration standards.
- The concentration of Domperidone in the unknown samples is determined from the calibration curve.

Workflow Visualization

The following diagram illustrates the key stages of the bioanalytical workflow for the quantification of domperidone using **Domperidone-d6** as an internal standard.



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Caption: Bioanalytical workflow for domperidone quantification.

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